

An In-depth Guide to 2-Bromo-4,5-dimethoxybenzyl Alcohol: Physicochemical Properties

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethoxybenzyl alcohol

Cat. No.: B032807

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This technical guide provides essential information regarding the molecular formula and weight of **2-Bromo-4,5-dimethoxybenzyl alcohol**, a compound relevant to researchers and professionals in the field of drug development and organic synthesis.

Physicochemical Data Summary

The fundamental molecular properties of **2-Bromo-4,5-dimethoxybenzyl alcohol** are summarized in the table below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₁ BrO ₃	[1] [2] [3] [4]
Molecular Weight	247.09 g/mol	[1] [2] [4]
Alternate Molecular Weight	247.088 g/mol	

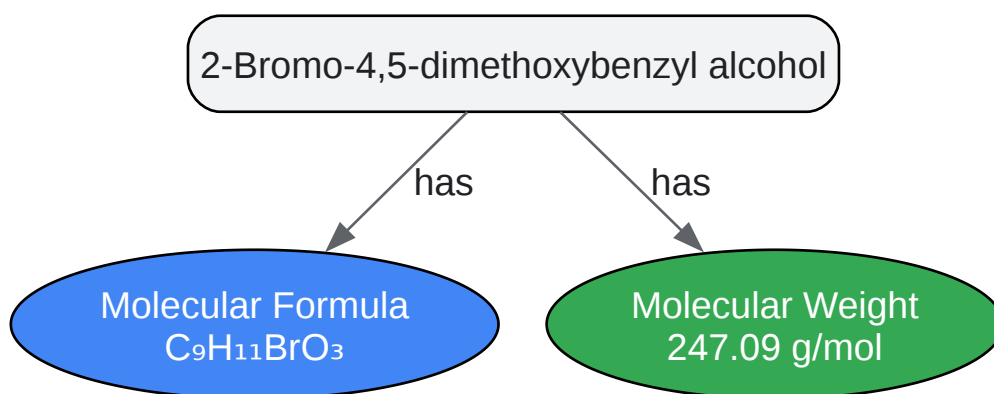
Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2-Bromo-4,5-dimethoxybenzyl alcohol** were not available in the provided search results. For specific

experimental methodologies, researchers are advised to consult peer-reviewed scientific literature or specialized chemical synthesis databases.

Structural and Property Relationship

The following diagram illustrates the logical connection between the chemical compound and its core molecular identifiers.



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Molecular properties of **2-Bromo-4,5-dimethoxybenzyl alcohol**.

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References

- 1. 2-Bromo-4,5-dimethoxybenzyl Alcohol - CAS - 54370-00-2 | Axios Research [axios-research.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 2-Bromo-4,5-dimethoxybenzyl alcohol, 98% 5 g | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 4. scbt.com [scbt.com]
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